

An In-depth Technical Guide to Phenyl-1-naphthylamine (CAS 90-30-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl-1-naphthylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Phenyl-1-naphthylamine** (CAS 90-30-2), also known as N-phenylnaphthalen-1-amine. It covers its chemical and physical properties, synthesis, applications, and toxicological profile, presenting data in a structured format for easy reference.

Chemical and Physical Properties

Phenyl-1-naphthylamine is a lipophilic, crystalline solid.^[1] It appears as white to slightly yellowish prisms or a reddish-brown crystalline powder.^[2] This aromatic amine is recognized for its potent antioxidant properties.^[3]

Table 1: Physical and Chemical Properties of **Phenyl-1-naphthylamine**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ N	[2][4][5]
Molecular Weight	219.28 g/mol	[2][5]
Melting Point	56-62 °C	[1][5][6]
Boiling Point	226 °C at 15 mmHg	[1]
Density	1.16 g/cm ³ at 20 °C	[6]
Vapor Pressure	0.504 hPa at 150 °C	[6]
Solubility	Soluble in ethanol, ethyl ether, benzene, carbon tetrachloride, chloroform, acetic acid.[2] Slightly soluble in DMSO.[4] Water solubility: 3 mg/L.[6][7]	[2][4][6][7]
Log K _{ow}	4.2	[7]
Autoignition Temperature	>500 °C	[6]
Flash Point	>200 °C	[6]
Spectral Data	Excitation/Emission Maxima: 355/405 nm[4]	[4]

Synthesis

The industrial synthesis of **N-Phenyl-1-naphthylamine** has evolved to prioritize high yield and purity.[3] Common methods involve the reaction of 1-naphthylamine with either chlorobenzene or aniline.[8][9]

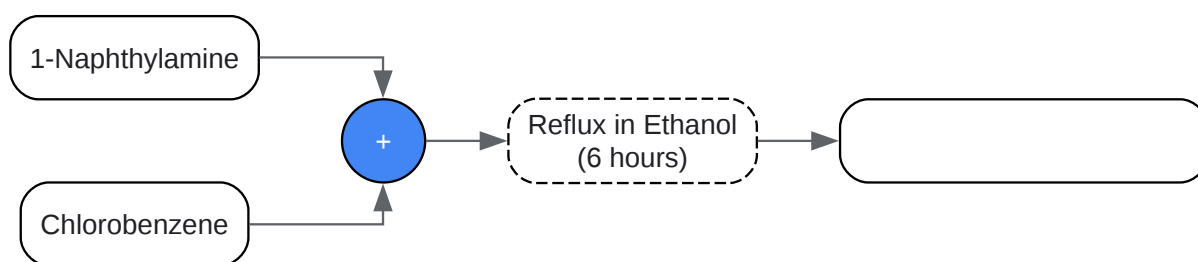
Experimental Protocol: Synthesis from 1-Naphthylamine and Chlorobenzene

This protocol is based on a described laboratory synthesis.[8]

- Reactants:
 - 1-Naphthylamine (1.0 g, 6.98 mmol)

- Chlorobenzene (0.783 g, 6.98 mmol)
- Ethanol (3 mL)
- Procedure:
 - Dissolve 1-naphthylamine in ethanol in a suitable reaction vessel.
 - Add chlorobenzene to the solution.
 - Reflux the resulting mixture for 6 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of dichloromethane/methanol (9.5:0.5 vol).
 - Upon completion, evaporate the solvent.
 - Purify the crude product by column chromatography on silica gel using dichloromethane and then dichloromethane/methanol (99:1) as the eluent.
- Expected Outcome:
 - N-phenylnaphthalen-1-amine as a pink solid with a yield of approximately 88%.^[8]

Diagram 1: Synthesis of **Phenyl-1-naphthylamine**



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Caption: Reaction scheme for the synthesis of N-**Phenyl-1-naphthylamine**.

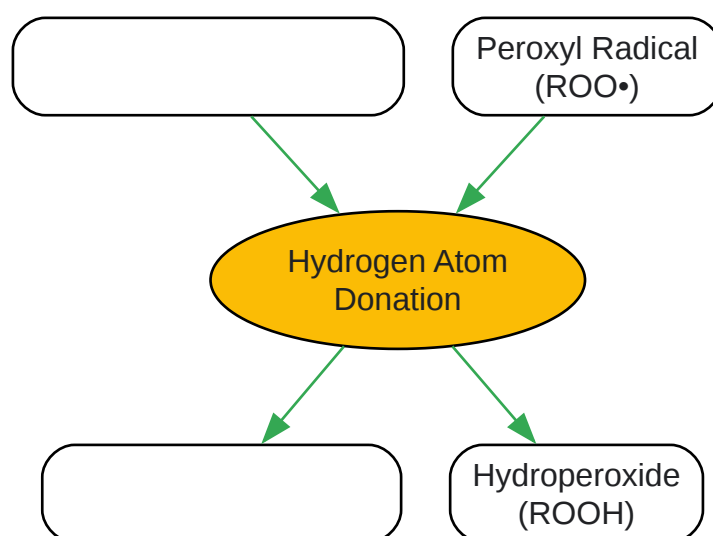
Another industrial approach involves reacting aniline with 1-naphthylamine in the condensed phase at elevated temperatures (100-400°C) and pressures above atmospheric, in the presence of a catalyst such as boron and fluorine-containing catalysts, sulfonic acids, or iodine.
[9]

Applications

Phenyl-1-naphthylamine has several key industrial and research applications owing to its chemical properties.

- **Antioxidant:** It is widely used as an antioxidant in lubricating oils, greases, and hydraulic fluids.[1][2][7] It is also a critical additive to inhibit the oxidative degradation of polymers, particularly natural and synthetic rubbers like styrene-butadiene rubber (SBR), extending their service life.[3][10] In this capacity, it functions by scavenging free radicals.[3]
- **Dye Intermediate:** It serves as an intermediate in the synthesis of dyes and other organic chemicals.[2][9][11]
- **Fluorescent Probe:** Due to its fluorescent properties, it is used as a probe in scientific research to study the formation of micelles and the behavior of membrane lipids.[1][12] It becomes fluorescent upon binding to hydrophobic regions of cell membranes.[1]

Diagram 2: Antioxidant Mechanism of **Phenyl-1-naphthylamine**



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Caption: **Phenyl-1-naphthylamine**'s antioxidant action via hydrogen donation.

Toxicology and Safety

The toxicological profile of **Phenyl-1-naphthylamine** indicates several potential health hazards.

Table 2: Summary of Toxicological Data

Endpoint	Result	Species	Reference
Acute Oral LD ₅₀	>5000 mg/kg body weight	Rat (Wistar)	[13]
>1625 mg/kg body weight	Rat (CFE)	[13]	
1231 mg/kg body weight	Mouse (CF-1)	[13]	
Skin Irritation	Very slight irritant	Rabbit	[2]
Skin Sensitization	May cause sensitization by skin contact	Human	[7][14]
Eye Irritation	Irritating to eyes	Not specified	[14]
Respiratory Irritation	May cause respiratory irritation	Not specified	[11]
Target Organs	Spleen, liver, kidneys, blood	Rat	[6][7][13]
Aquatic Toxicity	Very toxic to aquatic life	M. aeruginosa (EC ₅₀ = 16.62 µM)	[4][14]

Key Toxicological Findings:

- The critical effect of **Phenyl-1-naphthylamine** is haematotoxicity, with studies in rats showing reduced erythrocyte counts and decreased hemoglobin levels.[7] Haemosiderosis in

the spleen is a sensitive endpoint.[7]

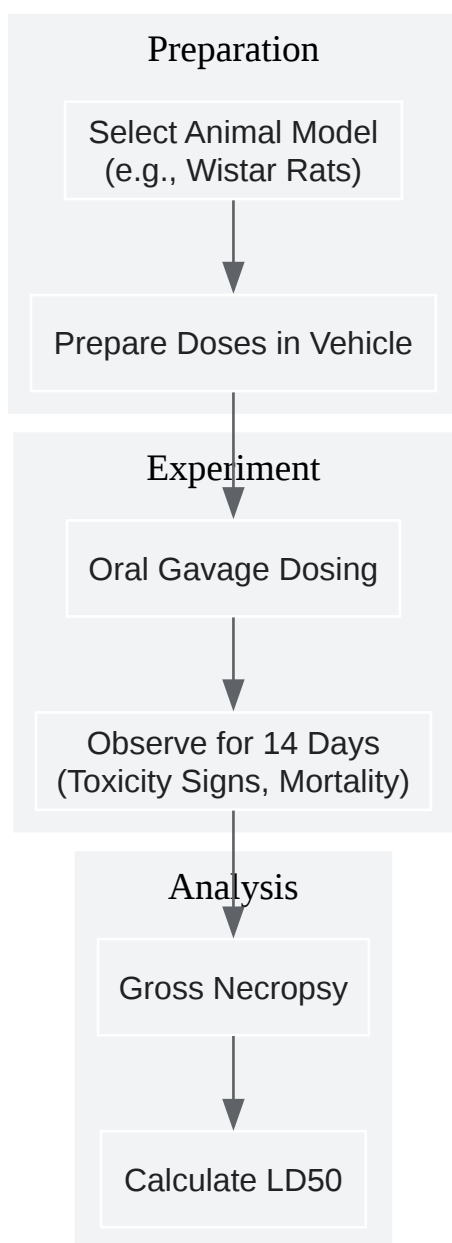
- It is considered a skin, eye, and mucous membrane irritant.[11] Inhalation may cause respiratory irritation.[11]
- While there is no data on its mechanism of action regarding toxicity, the liver and kidneys are considered potential target organs.[7][13]
- It is not found to be mutagenic in Salmonella and mouse lymphoma cells, nor is it clastogenic in mammalian cells.[7]
- When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[11][14]

Experimental Protocol: General Acute Oral Toxicity Study (Conceptual Workflow)

This represents a general workflow for a study like those cited for LD₅₀ determination.

- Animal Model: Wistar or Sprague Dawley rats are commonly used.
- Dosage: A range of doses of **Phenyl-1-naphthylamine**, dissolved or suspended in a suitable vehicle (e.g., corn oil), are administered by oral gavage to different groups of animals. A control group receives the vehicle only.
- Observation: Animals are observed for a set period (e.g., 14 days) for clinical signs of toxicity, morbidity, and mortality. Body weight is recorded regularly.
- Necropsy: At the end of the observation period, all surviving animals are euthanized. A gross necropsy is performed on all animals (including those that died during the study) to examine for pathological changes in organs and tissues.
- Data Analysis: The LD₅₀ value is calculated using appropriate statistical methods (e.g., probit analysis).

Diagram 3: Workflow for an Acute Oral Toxicity Study



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Caption: Conceptual workflow for an acute oral toxicity study.

Handling and Safety Precautions

Phenyl-1-naphthylamine is considered a hazardous substance.^[14]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Do not get in eyes, on skin, or on clothing.[5] Wash thoroughly after handling.[5]
- Storage: Store in a tightly closed container below +30°C.[1][5]
- Environmental Precautions: Avoid release to the environment as it is very toxic to aquatic life with long-lasting effects.[14]

This guide provides a detailed overview of **Phenyl-1-naphthylamine** for professionals in research and development. The structured data and diagrams are intended to facilitate a clear understanding of its properties and applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Phenyl-1-naphthylamine (CAS 90-30-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057970#phenyl-1-naphthylamine-cas-number-90-30-2-details]

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